

# 1-(2-Bromoethyl)pyrrolidine-2,5-dione chemical structure and IUPAC name

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## Compound of Interest

**Compound Name:** 1-(2-Bromoethyl)pyrrolidine-2,5-dione

**Cat. No.:** B1282867

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## An In-depth Look at 1-(2-Bromoethyl)pyrrolidine-2,5-dione

For researchers and professionals in the field of drug development and chemical synthesis, a thorough understanding of reactive intermediates is paramount. One such compound of interest is **1-(2-Bromoethyl)pyrrolidine-2,5-dione**. This document provides a concise technical overview of its chemical identity, including its structure and formal nomenclature.

## Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **1-(2-bromoethyl)pyrrolidine-2,5-dione**<sup>[1]</sup>. This name systematically describes the molecule's architecture.

The structure consists of a central five-membered ring, a pyrrolidine-2,5-dione, which is also known as a succinimide ring. This core has two ketone groups on the second and fifth positions of the pyrrolidine ring. A 2-bromoethyl group is attached to the nitrogen atom (position 1) of this ring. The "2-bromoethyl" designation indicates a two-carbon ethyl chain where a bromine atom is substituted on the second carbon, the one further from the point of attachment to the nitrogen.

The chemical formula for this compound is  $C_6H_8BrNO_2$ [\[1\]](#)[\[2\]](#). The structure can also be represented by the SMILES string O=C1CCC(=O)N1CCBr[\[1\]](#).

## Key Chemical Data

For ease of reference and comparison, the fundamental chemical data for **1-(2-Bromoethyl)pyrrolidine-2,5-dione** are summarized in the table below.

Identifier	Value
IUPAC Name	1-(2-bromoethyl)pyrrolidine-2,5-dione <a href="#">[1]</a>
CAS Number	55943-72-1 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	$C_6H_8BrNO_2$ <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	206.04 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
SMILES	<chem>O=C1CCC(=O)N1CCBr</chem> <a href="#">[1]</a>
Synonyms	N-(2-Bromoethyl)succinimide, 1-Bromo-2-succinimidoethane, 2,5-Pyrrolidinedione, 1-(2-bromoethyl)- <a href="#">[3]</a>

It is important to note that a related but distinct compound is 1-(2-bromoethyl)-1H-pyrrole-2,5-dione (CAS: 95212-17-2), which features a pyrrole (a five-membered aromatic ring with one nitrogen) instead of a pyrrolidine (the saturated analog) ring[\[4\]](#)[\[5\]](#). This seemingly minor difference results in a different molecular formula ( $C_6H_6BrNO_2$ ) and distinct chemical properties[\[4\]](#)[\[5\]](#). Care must be taken to distinguish between these two structures in experimental design and procurement.

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## References

- 1. 1-(2-Bromoethyl)pyrrolidine-2,5-dione 97% | CAS: 55943-72-1 | AChemBlock  
[achemblock.com]
- 2. scbt.com [scbt.com]
- 3. 错误页 [amp.chemicalbook.com]
- 4. 1-(2-bromoethyl)-1H-pyrrole-2,5-dione 95% | CAS: 95212-17-2 | AChemBlock  
[achemblock.com]
- 5. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [1-(2-Bromoethyl)pyrrolidine-2,5-dione chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1282867#1-2-bromoethyl-pyrrolidine-2-5-dione-chemical-structure-and-iupac-name\]](https://www.benchchem.com/product/b1282867#1-2-bromoethyl-pyrrolidine-2-5-dione-chemical-structure-and-iupac-name)

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